

# An In-depth Technical Guide to Crotoxyphos: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Crotoxyphos

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## Introduction

**Crotoxyphos** is a synthetic organophosphate insecticide and acaricide.[1] As a member of the organophosphate class, its primary mode of action is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function.[1][2] This technical guide provides a comprehensive overview of the chemical structure and properties of **crotoxyphos**, intended for use by researchers, scientists, and professionals in drug development.

## Chemical Structure and Identification

**Crotoxyphos**, with the chemical formula  $C_{14}H_{19}O_6P$ , is characterized by a phosphate core with associated organic substituents.[3] The molecule exhibits stereoisomerism due to a chiral center and a carbon-carbon double bond, leading to the existence of different stereoisomers.[2]

Table 1: Chemical Identification of **Crotoxyphos**

Identifier	Value
IUPAC Name	1-phenylethyl (E)-3-dimethoxyphosphoryloxybut-2-enoate[4]
CAS Number	7700-17-6[5]
Molecular Formula	C <sub>14</sub> H <sub>19</sub> O <sub>6</sub> P[3]
Molecular Weight	314.27 g/mol [4]
Canonical SMILES	<chem>CC(C1=CC=CC=C1)OC(=O)C=C(C)OP(=O)(OC)OC</chem> [4]
InChI Key	XXXSILNSXNPGKG-ZHACJKMWSA-N[4]
Synonyms	Ciodrin, Volfazol, Cyodrin, ENT-24717, SD-4294[4][6]

## Physicochemical Properties

**Crotoxyphos** is a pale straw-colored liquid with a mild ester-like odor.[7] Its solubility and volatility are key determinants of its environmental fate and bioavailability.

Table 2: Physicochemical Properties of **Crotoxyphos**

Property	Value
Physical State	Liquid[7]
Color	Pale straw-colored[7]
Odor	Mild ester[7]
Boiling Point	135 °C at 0.03 mmHg[7]
Density	1.19 g/cm <sup>3</sup> at 25 °C[7]
Vapor Pressure	1.4 x 10 <sup>-5</sup> mmHg at 20°C[7]
Water Solubility	1 g/L (1000 ppm) at room temperature[3][4]
LogP (Octanol-Water Partition Coefficient)	3.612 (Calculated)[8]

## Toxicological Properties

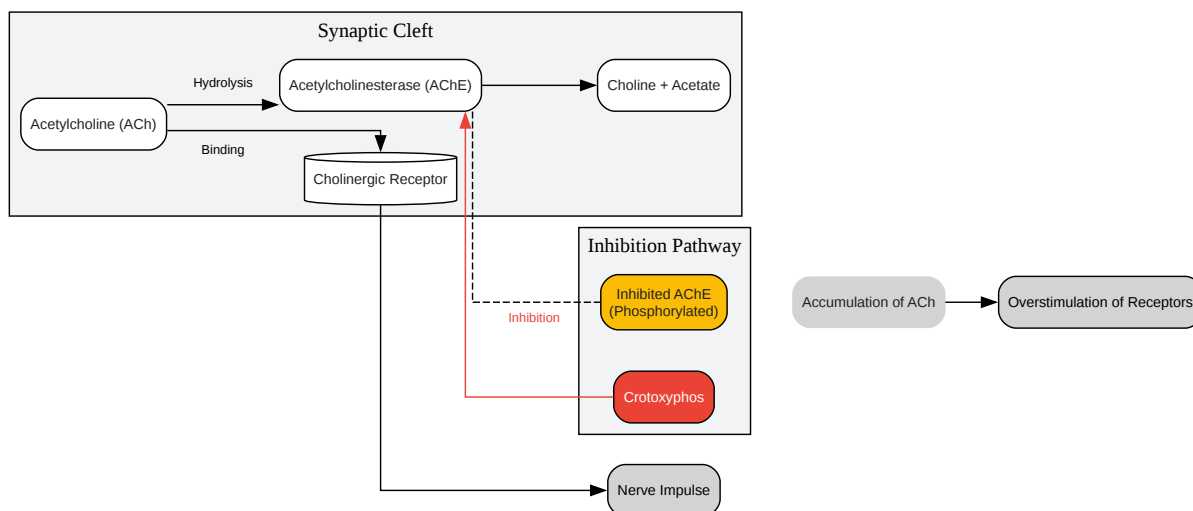
The toxicity of **crotoxyphos** is primarily attributed to its potent inhibition of acetylcholinesterase.

Table 3: Toxicological Data for **Crotoxyphos**

Parameter	Value	Species	Route
LD <sub>50</sub>	74 mg/kg	Rat (female)	Oral[4]
LD <sub>50</sub>	110 mg/kg	Rat (male)	Oral[4]
LD <sub>50</sub>	790 mg/kg	Mallard duck (young male)	Oral
LD <sub>50</sub> (contact)	2.26 µ g/bee	Honeybee	Contact

## Mechanism of Action: Acetylcholinesterase Inhibition

**Crotoxyphos** exerts its toxic effects by irreversibly inhibiting the enzyme acetylcholinesterase (AChE).[6] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft. Inhibition of AChE leads to an accumulation of ACh, resulting in overstimulation of cholinergic receptors and subsequent disruption of nerve impulse transmission.[6] This overstimulation can lead to a range of symptoms from muscle weakness and tremors to paralysis and respiratory failure.



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Figure 1. Mechanism of acetylcholinesterase inhibition by **crotoxyphos**.

## Experimental Protocols

### Determination of Boiling Point (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure. A standard method for determination is the ebulliometer method.

- **Apparatus:** An ebulliometer, a device that allows for the precise measurement of the boiling point of a liquid under equilibrium conditions, is used. The apparatus includes a boiling flask, a condenser, and a temperature measuring device (e.g., a calibrated thermometer or thermocouple).

- **Procedure:** The liquid sample is placed in the boiling flask. The sample is heated, and the temperature of the vapor-liquid equilibrium is recorded. The pressure is also recorded.
- **Data Analysis:** The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa). The relationship between boiling point and pressure can be described by the Clausius-Clapeyron equation.

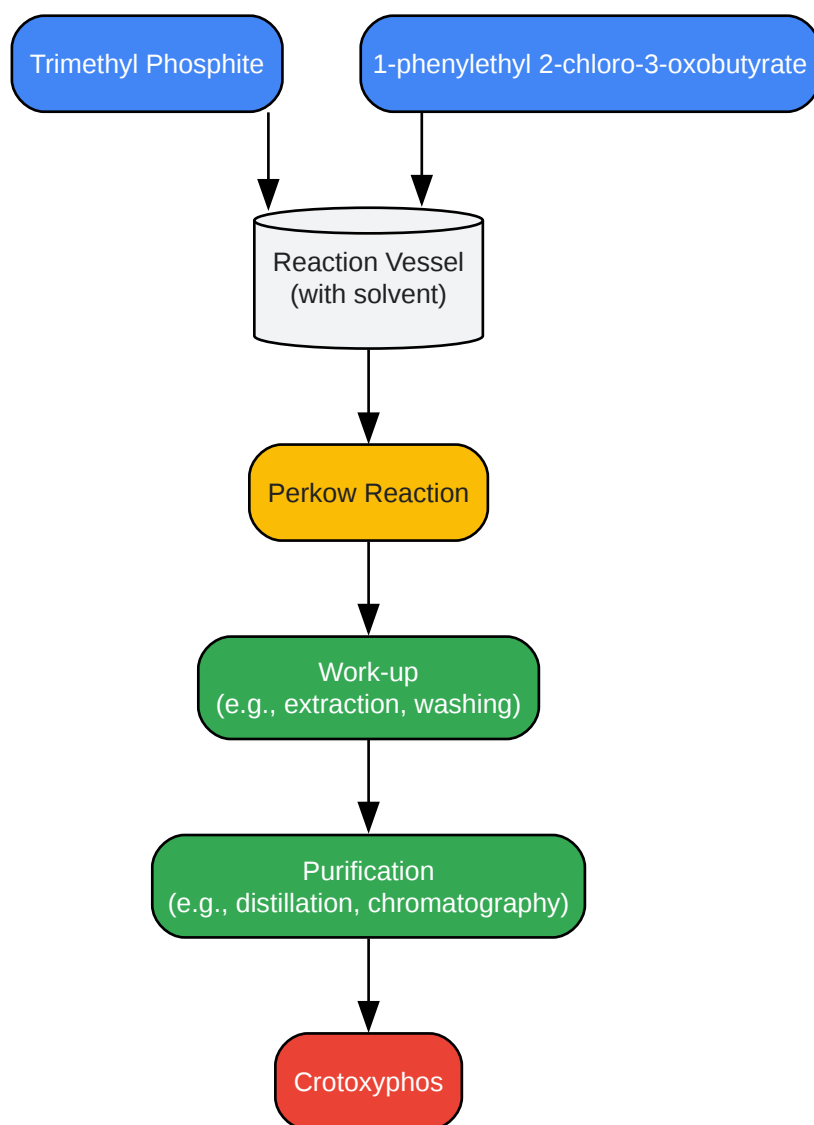
## Determination of Water Solubility (OECD Guideline 105)

The water solubility of a substance is its saturation mass concentration in water at a given temperature. The column elution method is a common technique for substances with low solubility.

- **Apparatus:** A column packed with an inert support material coated with the test substance, a pump to deliver a constant flow of water, and an analytical system to measure the concentration of the substance in the eluate (e.g., HPLC-UV).
- **Procedure:** Water is passed through the column at a low flow rate to ensure saturation. The concentration of the test substance in the eluate is monitored over time.
- **Data Analysis:** Once the concentration of the eluate reaches a plateau, this concentration is considered the water solubility of the substance at the experimental temperature. At least five consecutive samples from the plateau are analyzed to determine the mean solubility.

## Synthesis of Crotoxyphos: Experimental Workflow

The synthesis of **crotoxyphos** can be achieved through the reaction of trimethyl phosphite with 1-phenylethyl 2-chloro-3-oxobutyrates.<sup>[7]</sup> This reaction is a variation of the Perkow reaction, which is a classic method for the synthesis of vinyl phosphates.



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Figure 2. General experimental workflow for the synthesis of **crotoxyphos**.

## Conclusion

This technical guide has summarized the core chemical structure, physicochemical properties, and toxicological profile of **crotoxyphos**. The data presented in a structured format, along with the detailed mechanism of action and representative experimental protocols, provides a valuable resource for researchers and professionals in the fields of chemistry, toxicology, and drug development. A thorough understanding of these fundamental characteristics is essential for the safe handling, and further investigation of this and related organophosphate compounds.

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